Application Note: A Validated Protocol for the S

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Compound of Interest	
Compound Name:	2-(Isopropylsulfonyl)ethanol hydrate
CAS No.:	1242339-21-4
Cat. No.:	B7886128

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Abstract

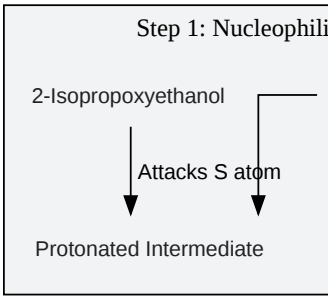
This application note provides a comprehensive, step-by-step protocol for the sulfation of 2-isopropoxyethanol, yielding 2-isopropoxyethyl hydrogen s compounds with significant utility as surfactants, detergents, and chemical intermediates.[1][2] The protocol detailed herein utilizes chlorosulfonic acic intended for researchers, scientists, and drug development professionals, offering in-depth procedural details, the chemical rationale behind each ste

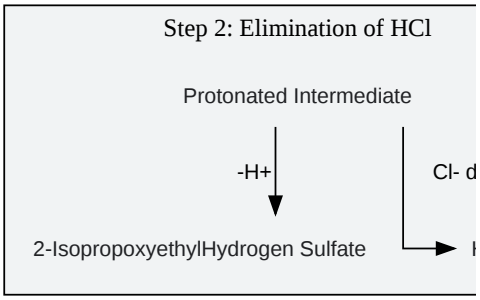
Introduction and Scientific Principle

2-Isopropoxyethanol, also known as isopropyl cellosolve, is a versatile organic compound featuring both ether and alcohol functional groups.[3] Its uti dramatically alters its physicochemical properties, imparting amphiphilic characteristics. The resulting product, an alkyl sulfate, possesses a polar hea

The sulfation of alcohols is a cornerstone reaction in organic synthesis. While various reagents can accomplish this transformation, including sulfur tri acids.[7][8][9] The reaction is a direct electrophilic attack on the alcohol's oxygen atom by the sulfur atom of the chlorosulfonic acid.

Reaction Mechanism: The reaction proceeds via the formation of an alkyl chlorosulfate intermediate, which then readily eliminates hydrogen chloride due to the evolution of HCl gas.





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Caption: Reaction mechanism for the sulfation of 2-isopropoxyethanol.

Health and Safety Precautions

WARNING: Chlorosulfonic acid is an extremely corrosive and hazardous substance that reacts violently with water.[10][11] This entire procedure mus
Equipment (PPE).

- Personal Protective Equipment (PPE): Mandatory PPE includes a full-face shield, acid-resistant gloves (e.g., butyl rubber), a flame-retardant lab co
- Reagent Handling: Chlorosulfonic acid is a powerful lachrymator and is highly toxic if inhaled.[13][14] It is also hygroscopic and reacts explosively v
chlorosulfonic acid.[12] All glassware must be scrupulously dried before use.
- Spill Management: Spills must be contained immediately to prevent runoff.[10] Neutralize small spills with an inert absorbent material like sodium b
- Emergency Facilities: An emergency safety shower and eyewash station must be located in the immediate vicinity of the work area.[10][15]

Materials and Equipment

Reagents

Reagent	Formula	Purity
2-Isopropoxyethanol	$C_5H_{12}O_2$	≥99%
Chlorosulfonic Acid	$ClSO_3H$	≥99%
Dichloromethane (DCM)	CH_2Cl_2	Anhydrous, ≥99.8%
Sodium Hydroxide (NaOH)	NaOH	ACS Reagent Grade
Sodium Chloride (NaCl)	NaCl	ACS Reagent Grade
Anhydrous Sodium Sulfate	Na_2SO_4	ACS Reagent Grade
Deionized Water	H_2O	18.2 MΩ·cm

Equipment

- Three-neck round-bottom flask (500 mL), oven-dried
- Magnetic stirrer and stir bar
- Pressure-equalizing addition funnel (125 mL), oven-dried
- Thermometer (-20 to 100 °C)
- Inert gas (Nitrogen or Argon) inlet and outlet (bubbler)
- Ice-salt bath
- Separatory funnel (1 L)
- Rotary evaporator
- Standard laboratory glassware (beakers, graduated cylinders, Erlenmeyer flasks)

Experimental Protocol

This protocol outlines the synthesis of 2-isopropoxyethyl hydrogen sulfate on a 0.1 molar scale.

Caption: Experimental workflow for the sulfation of 2-isopropoxyethanol.

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Step-by-Step Methodology:

- Reaction Setup: Assemble a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, a thermometer, a pressure-equalizing additic any reaction with atmospheric moisture.[16]
- Initial Charging: In the fume hood, charge the flask with 2-isopropoxyethanol (10.42 g, 0.1 mol) and 150 mL of anhydrous dichloromethane (DCM).
- Cooling: Place the flask in an ice-salt bath and cool the stirring solution to between 0 °C and 5 °C. A stable low temperature is crucial for controlling
- Addition of Sulfating Agent: Carefully charge the addition funnel with chlorosulfonic acid (12.82 g, 0.11 mol, 1.1 equivalents). Add the chlorosulfonic is paramount. A rapid addition will cause a dangerous temperature spike, leading to charring of the organic material and excessive HCl evolution.[7 observed; ensure the fume hood provides adequate ventilation.
- Reaction Monitoring: After the addition is complete, allow the mixture to stir at 0-5 °C for an additional hour. Then, remove the ice bath and let the r completion.
- Quenching: Prepare a 1 L beaker containing approximately 300 g of crushed ice. While stirring the ice vigorously, slowly and carefully pour the rea reaction of any unreacted chlorosulfonic acid with water.[16]
- Neutralization and Work-up: Transfer the quenched mixture to a 1 L separatory funnel. The product, 2-isopropoxyethyl hydrogen sulfate, is an acid frequent shaking and venting until the pH of the aqueous layer is between 7 and 8. This converts the acidic product to its more stable and water-so
- Purification: Separate the aqueous layer from the organic DCM layer. Wash the aqueous layer twice with 50 mL portions of DCM to remove any un solution contains the desired sodium 2-isopropoxyethyl sulfate. For a more concentrated product, the water can be removed under reduced pressu

Product Characterization

The identity and purity of the final product, sodium 2-isopropoxyethyl sulfate, should be confirmed using standard analytical techniques.

Analysis Technique	Expected Result
^{1}H NMR (D_2O, 400 MHz)	δ ~4.1-4.2 (t, 2H, -O-(
^{13}C NMR (D_2O, 100 MHz)	Expected peaks for al
FT-IR (ATR)	Strong S=O stretchin
Ion Chromatography	A single major peak c

Conclusion

This application note details a reliable and reproducible protocol for the sulfation of 2-isopropoxyethanol using chlorosulfonic acid. The procedure em reaction temperature and addition rate, high conversion to the desired 2-isopropoxyethyl hydrogen sulfate can be achieved. The subsequent neutraliz applications in research and development. The characterization methods provided offer a framework for validating the synthesis and ensuring produc

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